

2-(5-Bromothiophen-2-yl)ethylazanium in organic synthesis

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Compound of Interest

Compound Name: 2-(5-Bromothiophen-2-yl)ethylazanium

Cat. No.: B1609519

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An In-Depth Guide to the Synthetic Utility of 2-(5-Bromothiophen-2-yl)ethylamine

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Introduction: A Versatile Heterocyclic Building Block

In the landscape of modern organic synthesis, the strategic use of functionalized heterocyclic scaffolds is paramount for the efficient construction of complex molecular architectures. Among these, 2-(5-Bromothiophen-2-yl)ethylamine, and its commonly used hydrochloride salt, emerges as a highly valuable and versatile building block. Its structure is strategically designed by nature and chemists alike: a thiophene ring, a cornerstone moiety in numerous pharmaceuticals and organic electronic materials, is equipped with two distinct functional handles.^{[1][2][3][4]} The bromine atom at the 5-position serves as a prime site for carbon-carbon bond formation via transition-metal-catalyzed cross-coupling reactions. Simultaneously, the ethylamine side chain provides a nucleophilic center for a vast array of transformations, including amidation, alkylation, and participation in cyclization reactions to build further heterocyclic systems.^{[5][6][7]}

This guide provides an in-depth exploration of the synthetic applications of 2-(5-Bromothiophen-2-yl)ethylamine. It is designed for researchers, scientists, and drug development professionals, offering not just protocols, but also the underlying strategic considerations for its use in the synthesis of novel compounds. We will delve into its pivotal role

in palladium-catalyzed cross-coupling reactions and the derivatization of its amine functional group, supported by detailed experimental procedures and mechanistic insights.

Physicochemical & Characterization Data

2-(5-Bromothiophen-2-yl)ethylamine is most frequently handled in its more stable hydrochloride salt form, which is an off-white solid. Understanding its fundamental properties is the first step in its successful application.

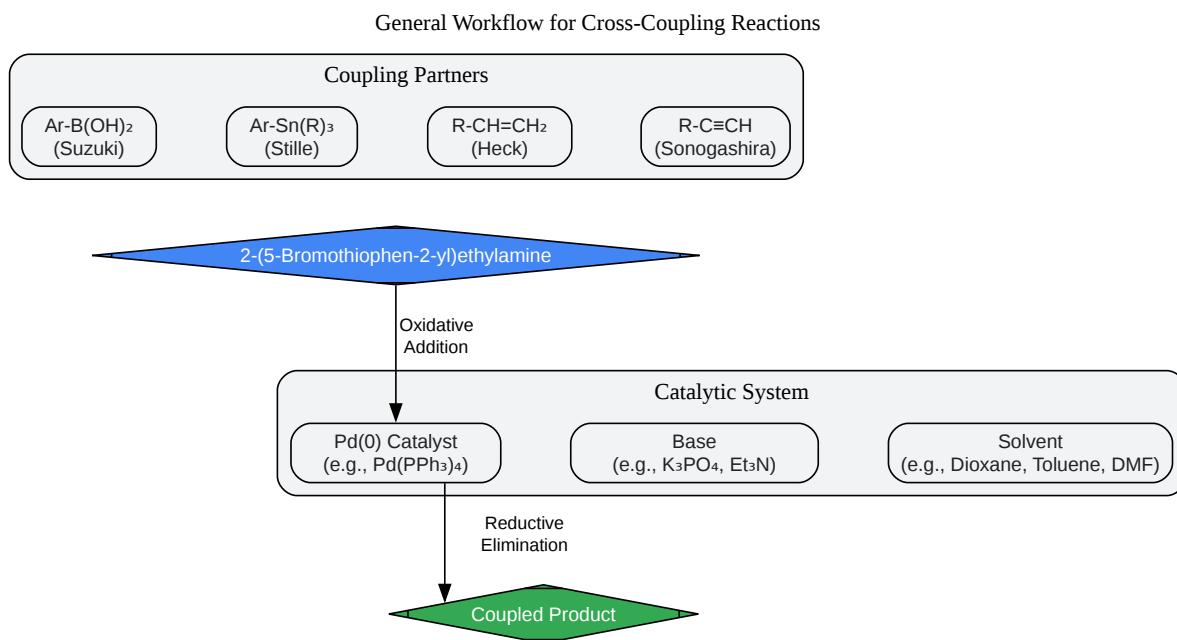
Property	Data	Source(s)
Compound Name	2-(5-Bromothiophen-2-yl)ethylamine hydrochloride	[8][9]
Synonym(s)	2-(5-bromo-2-thienyl)ethanamine hydrochloride	
CAS Number	86423-47-4	[8][9]
Molecular Formula	C ₆ H ₉ BrCINS	[9]
Molecular Weight	242.57 g/mol	[8]
Physical Form	Off-White Solid	
Purity (Typical)	≥96%	
MDL Number	MFCD07371481	[9]

Note: The free amine, 2-(5-Bromothiophen-2-yl)ethylamine, can be generated in situ or by neutralization of the hydrochloride salt with a suitable base.

PART 1: The Power of the C-Br Bond: Cross-Coupling Reactions

The C(sp²)-Br bond on the electron-rich thiophene ring is the molecule's most significant asset for skeletal elaboration. It readily participates in a variety of palladium-catalyzed cross-coupling reactions, allowing for the direct attachment of aryl, heteroaryl, vinyl, and alkynyl moieties. This

capability is foundational for constructing the biaryl and conjugated systems prevalent in medicinal chemistry and materials science.[10][11]



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